

Application Notes and Protocols: Leucettine L41 in HT22 Hippocampal Cells

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Compound of Interest

Compound Name: *leucettine L41*

Cat. No.: *B1662490*

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Introduction

Leucettine L41 is a potent, selective inhibitor of Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A), a protein kinase implicated in the pathophysiology of neurodegenerative diseases such as Alzheimer's disease.[1][2][3] This document provides detailed application notes and experimental protocols for the use of **Leucettine L41** in treating the murine hippocampal cell line, HT22. These cells are a widely used in vitro model to study the mechanisms of neuronal cell death and neuroprotection, particularly in the context of glutamate-induced oxidative stress.[4][5] The provided protocols and data will guide researchers in investigating the neuroprotective effects of **Leucettine L41** and elucidating its mechanism of action.

Data Presentation

The following tables summarize the quantitative data regarding the neuroprotective effects of **Leucettine L41** against glutamate-induced toxicity in HT22 cells.

Table 1: Dose-Dependent Neuroprotection of **Leucettine L41** against Glutamate-Induced Cytotoxicity in HT22 Cells

Leucettine L41 Concentration (μM)	Glutamate Concentration (mM)	Incubation Time (hours)	Cell Viability (% of Control)
0	5	24	~40-50%
10	5	24	Increased
20	5	24	Significantly Increased
40	5	24	Maximally Increased

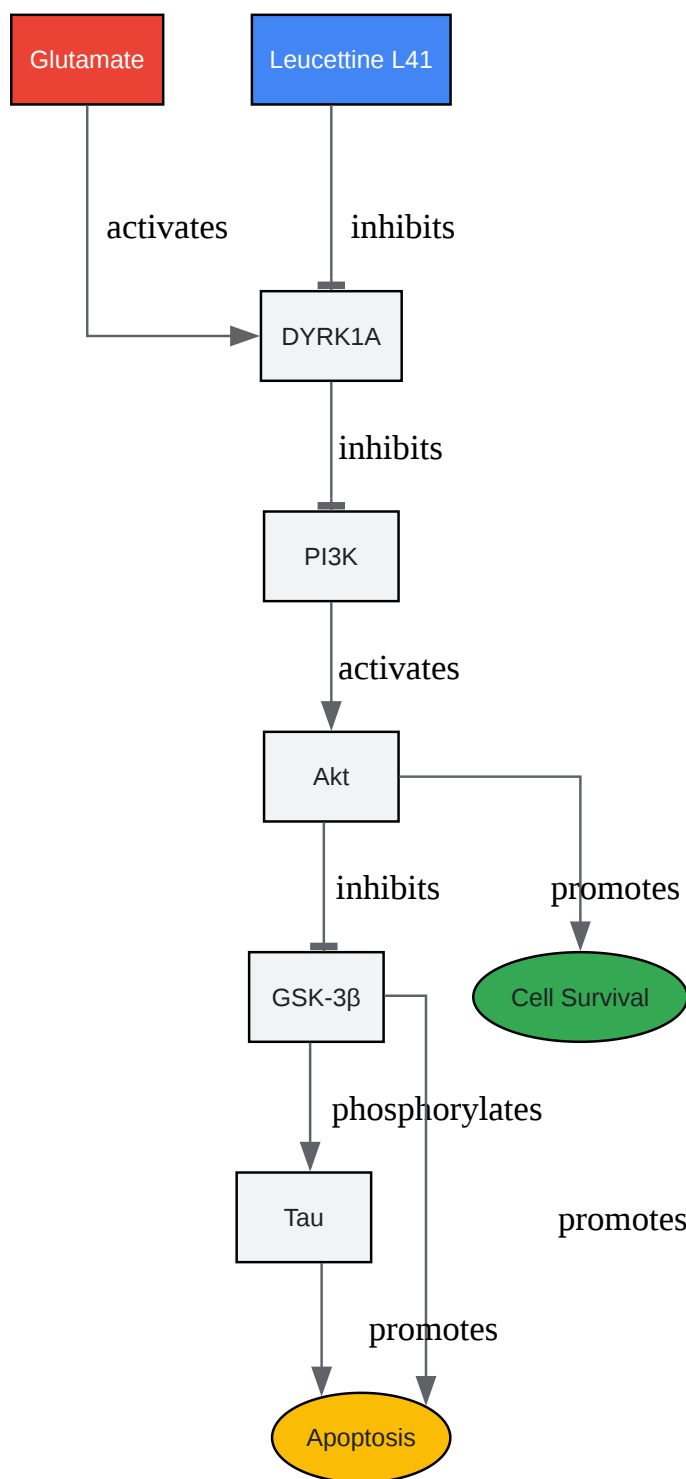
Note: The exact percentage of increased viability can vary between experiments. The data indicates a dose-dependent protective effect of **Leucettine L41**.

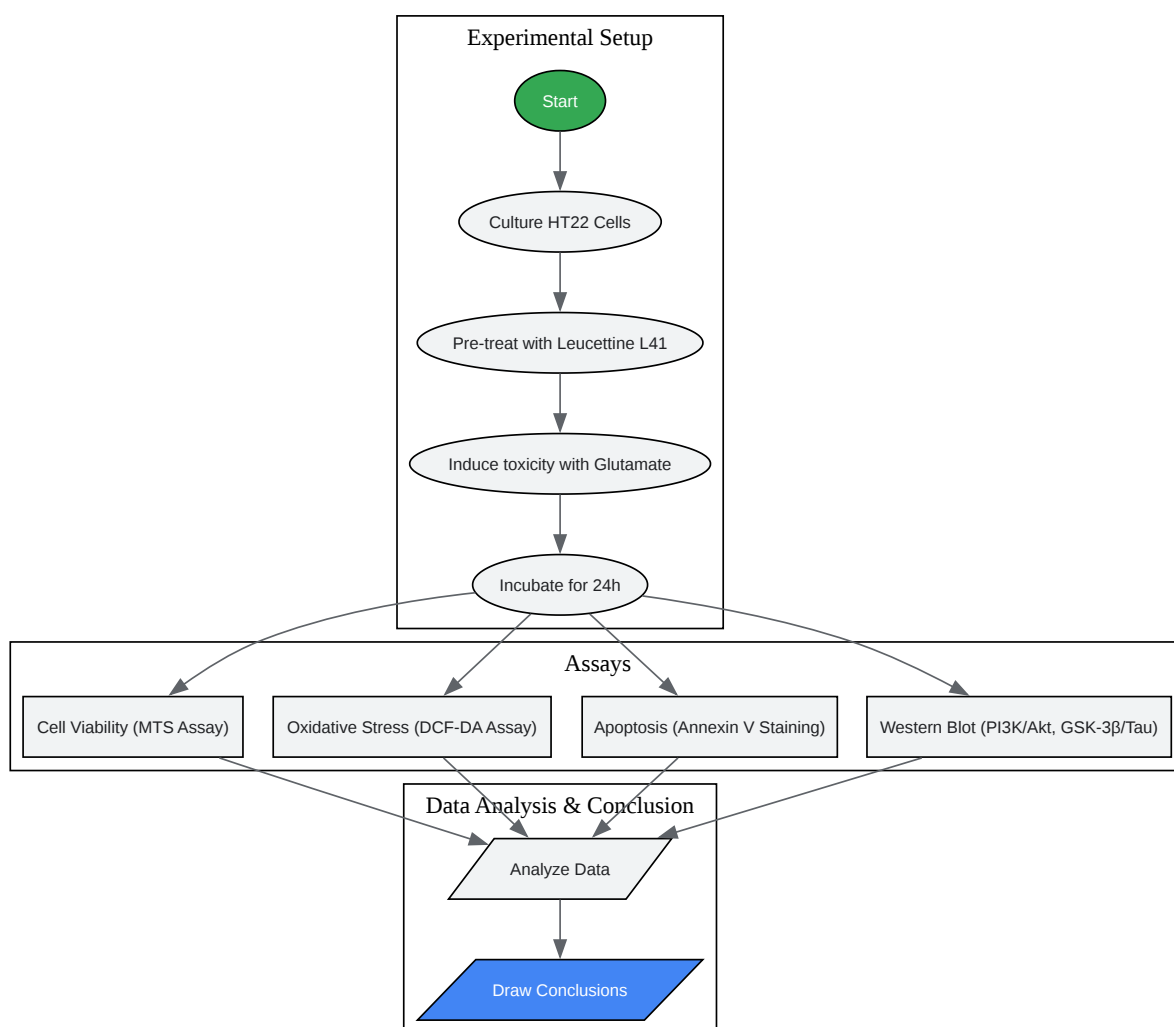
Table 2: Effect of **Leucettine L41** on Markers of Oxidative Stress and Apoptosis in Glutamate-Treated HT22 Cells

Treatment	Reactive Oxygen Species (ROS) Levels	Annexin V Positive Cells (% of total)
Control	Baseline	< 5%
Glutamate (5 mM)	Significantly Increased	Significantly Increased (~50%)
Leucettine L41 (20 μM) + Glutamate (5 mM)	Reduced	Significantly Reduced (~10-20%)

Signaling Pathway

Leucettine L41 exerts its neuroprotective effects through the modulation of key signaling pathways involved in cell survival and apoptosis. The primary target of **Leucettine L41** is DYRK1A. Inhibition of DYRK1A by **Leucettine L41** leads to downstream effects on the PI3K/Akt and GSK-3β/Tau pathways.





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